

Guidelines for Foliar Application of Inpyrfluxam in Trials

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Compound of Interest

Compound Name: *Inpyrfluxam*

Cat. No.: *B6594776*

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For Researchers, Scientists, and Drug Development Professionals

These application notes and protocols provide comprehensive guidelines for the foliar application of **Inpyrfluxam** in experimental trials. **Inpyrfluxam** is a succinate dehydrogenase inhibitor (SDHI) fungicide, belonging to the pyrazole-4-carboxamide group, which is effective against a broad spectrum of fungal pathogens in various crops.[1][2][3][4] It functions by inhibiting the mitochondrial electron transport chain at complex II, thereby disrupting the energy production of fungal cells.[1][4][5]

Data Presentation: Quantitative Application Parameters

The following tables summarize key quantitative data for the foliar application of **Inpyrfluxam** across different crops as determined in various trials.

Table 1: Recommended Foliar Application Rates of **Inpyrfluxam** for Various Crops.

Crop	Application Rate (lb. ai/A)	Application Rate (g ai/ha)	Additional Notes
General Foliar/Soil	0.044 to 0.089[6][7]	49.3 to 99.8	Rate depends on the specific crop and target disease.
Soybean	Not specified in lb/A	30	Effective against soybean rust, including strains with multiple fungicide resistance.[1]
Apple	Not specified in lb/A	100 ppm	Provided 100% control against apple scab at this concentration.[1]
Peanut	0.036 to 0.089	40, 50, 75, or 100[8][9]	Applied two times during the growing season for control of Rhizoctonia pod rot.[8][9]
Banana	Not specified in lb/A	75	For control of yellow sigatoka; up to 3 applications per year are proposed.

Table 2: Efficacy of **Inpyrfluxam** Against Key Fungal Pathogens in Field Trials.

Crop	Target Pathogen	Efficacy (% Control)	Key Findings
Soybean	Soybean Rust (Phakopsora pachyrhizi)	High (Specific % not uniformly reported)	Superior post-infection efficacy compared to other major SDHIs.[1]
Apple	Apple Scab (Venturia inaequalis)	100[1]	Highly effective at the registered dose in Japan (100 ppm).[1]
Peanut	Early Leaf Spot	As good as or better than standards	When applied twice in a 4 to 5 fungicide spray program with chlorothalonil.[8][9]
Peanut	Rhizoctonia Pod Rot (Rhizoctonia solani)	Comparable to azoxystrobin	Two applications during the growing season.[8][9]
Peanut	Southern Blight (Sclerotium rolfsii)	Comparable to azoxystrobin + benzovindiflupyr	One to two applications.[8][9]
Rice	Sheath Blight	63% reduction in incidence	No significant difference in disease control compared to azoxystrobin and fluxapyroxad.[10]

Experimental Protocols

Protocol 1: General Field Trial for Foliar Application Efficacy

This protocol outlines a generalized methodology for conducting a field trial to evaluate the efficacy of **Inpyrfluxam**.

1. Experimental Design:

- Design: Employ a randomized complete block design (RCBD) with a minimum of four replications.[9]
- Plot Size: Each plot should consist of multiple rows (e.g., four rows) of a specified length (e.g., 7.9 meters) with appropriate spacing between rows (e.g., 97 cm).[8][9]
- Treatments: Include an untreated control, a standard registered fungicide control, and multiple rates of **Inpyrfluxam**.

2. Fungicide Application:

- Equipment: Utilize a CO₂-pressurized sprayer equipped with appropriate nozzles (e.g., D2-23 hollow-cone nozzles) to ensure uniform coverage.[4][8][9]
- Spray Volume: Calibrate the sprayer to deliver a consistent spray volume (e.g., 187 L/ha).[4][8][9]
- Application Timing: Initiate applications prior to disease development or at the first sign of symptoms.[2][10] Subsequent applications should follow a predetermined interval (e.g., 14-21 days).[2][10]
- Formulations: Use a commercially available formulation such as KANAME® flowable (37% w/w suspension concentrate) or Excalia Fungicide (31.25% active ingredient).[1][3]

3. Data Collection:

- Disease Assessment: At regular intervals (e.g., weekly) after the first application, assess disease incidence and severity.
- Crop Injury: Evaluate and record any phytotoxicity symptoms, such as stunting, leaf burn, or chlorosis, on a standardized scale.
- Yield Data: At the end of the trial, harvest the plots and collect yield data to determine the impact of the treatments.

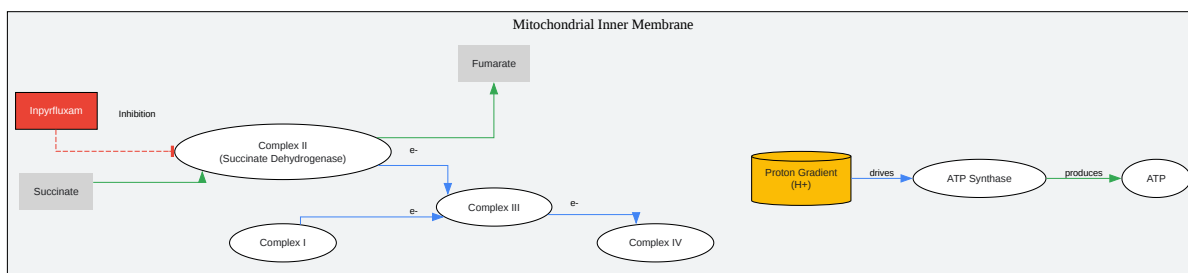
4. Statistical Analysis:

- Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Mandatory Visualizations

Inpyrfluxam Mode of Action: Signaling Pathway

The following diagram illustrates the mode of action of **Inpyrfluxam** as a succinate dehydrogenase inhibitor (SDHI) within the mitochondrial electron transport chain of pathogenic fungi.

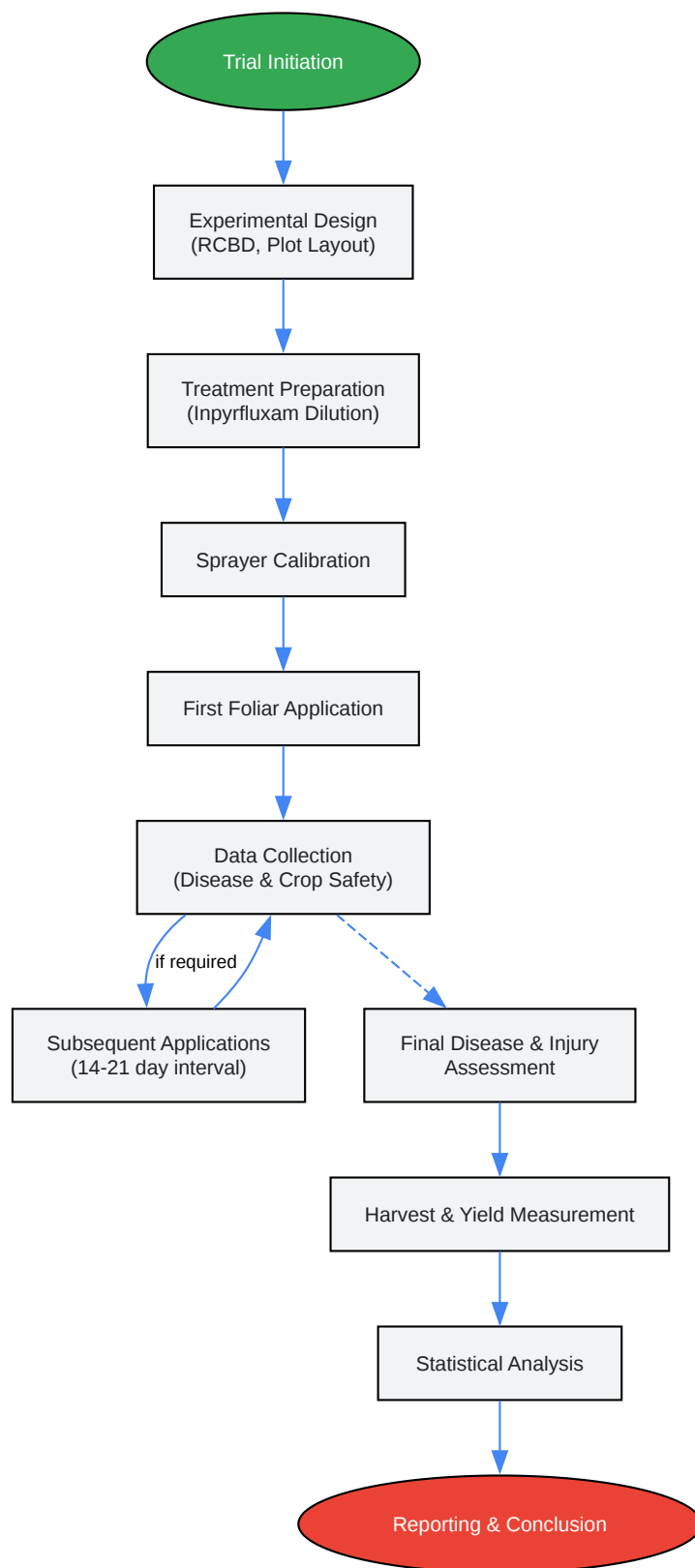


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Caption: **Inpyrfluxam** inhibits Complex II, disrupting the electron transport chain and ATP synthesis.

Experimental Workflow for Foliar Application Trial

The diagram below outlines the logical workflow for conducting a foliar application trial of **Inpyrfluxam**.



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Caption: Workflow for a foliar application trial of **Inpyrfluxam** from design to reporting.

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